

# Essential Safety and Logistical Information for Handling Disperse Red 153

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For Researchers, Scientists, and Drug Development Professionals

This document provides immediate, essential guidance for the safe handling, operation, and disposal of **Disperse Red 153** (CAS No. 78564-87-1). The following procedures are based on general best practices for handling azo dyes and available data for similar compounds, as a specific Safety Data Sheet (SDS) for **Disperse Red 153** could not be definitively located. Users should always consult with their institution's Environmental Health and Safety (EHS) department for specific guidance.

## Personal Protective Equipment (PPE)

When handling **Disperse Red 153**, a comprehensive PPE strategy is crucial to minimize exposure. The following table summarizes the recommended PPE.



| Area of Protection      | Required PPE  | Specifications and Best Practices   |
|-------------------------|---|---|
| Respiratory Protection  | NIOSH-approved respirator   | For operations that may generate dust or aerosols, a respirator with a particulate filter (e.g., N95, P100) is recommended. Ensure proper fit testing and adherence to your institution's respiratory protection program. |
| Eye and Face Protection | Safety glasses with side<br>shields or chemical splash<br>goggles | Goggles are required when there is a risk of splashing. A face shield may be necessary for larger quantities or when significant aerosolization is possible.  |
| Hand Protection         | Chemical-resistant gloves   | Nitrile or neoprene gloves are generally recommended for handling dyes. Always inspect gloves for tears or punctures before use. Change gloves frequently, especially if contaminated.                                    |
| Body Protection         | Laboratory coat or chemical-<br>resistant apron                   | A fully buttoned lab coat should be worn at all times. For tasks with a higher risk of splashes, a chemical-resistant apron over the lab coat is advised.   |
| Foot Protection         | Closed-toe shoes  | Shoes should fully cover the feet. Perforated shoes or sandals are not permitted in the laboratory.   |



## **Health Hazard Summary**

**Disperse Red 153** is an azo dye. While specific toxicological data for this compound is limited, azo dyes as a class may present certain health risks.

| Exposure Route | Potential Health Effects                                 | First Aid Measures   |
|----------------|--|--|
| Inhalation     | May cause respiratory tract irritation.                  | Move the individual to fresh air.  If breathing is difficult, seek immediate medical attention.  |
| Skin Contact   | May cause skin irritation or allergic skin reactions.[1] | Immediately wash the affected area with plenty of soap and water.[1] Remove contaminated clothing. If irritation persists, seek medical attention.                 |
| Eye Contact    | May cause eye irritation.                                | Immediately flush eyes with plenty of water for at least 15 minutes, lifting upper and lower eyelids occasionally.  Seek medical attention if irritation persists. |
| Ingestion      | May be harmful if swallowed.                             | Do not induce vomiting. Rinse mouth with water. Seek immediate medical attention.  |

# Operational Plan: Step-by-Step Handling Procedures

Adherence to a strict operational protocol is essential to ensure safety.

#### Preparation:

 Designated Area: All work with Disperse Red 153 should be conducted in a designated area, such as a chemical fume hood, to control the release of dust and vapors.



- Gather Materials: Ensure all necessary PPE, handling equipment (spatulas, weigh boats, etc.), and waste containers are readily available before starting work.
- Review Procedures: Familiarize yourself with the entire experimental protocol before handling the compound.

#### Handling:

- Don PPE: Put on all required personal protective equipment as outlined in the table above.
- Dispensing: Carefully weigh and dispense the powdered dye in a fume hood to minimize dust generation. Use tools and techniques that avoid creating airborne particles.
- Solution Preparation: When preparing solutions, add the solid dye to the solvent slowly to prevent splashing. Ensure adequate ventilation.
- Avoid Contamination: Keep containers of Disperse Red 153 tightly closed when not in use.
   [2]

#### Post-Handling:

- Decontamination: Clean all work surfaces and equipment thoroughly after use.
- Hand Washing: Wash hands thoroughly with soap and water after removing gloves and before leaving the laboratory.

## **Disposal Plan**

Proper disposal of **Disperse Red 153** and associated waste is critical to prevent environmental contamination and ensure regulatory compliance.

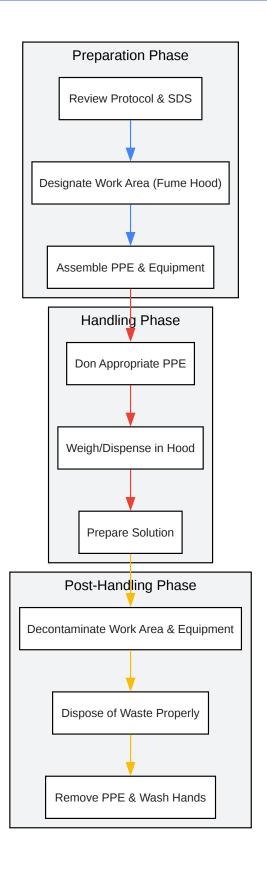


| Waste Type   | Disposal Procedure   |
|--|--|
| Unused/Expired Disperse Red 153                        | Dispose of as hazardous chemical waste in accordance with local, state, and federal regulations. Do not dispose of down the drain. |
| Contaminated Labware (e.g., weigh boats, pipette tips) | Collect in a designated, labeled hazardous waste container.  |
| Contaminated PPE (e.g., gloves, apron)                 | Place in a designated hazardous waste container. Do not dispose of in regular trash.   |
| Aqueous Waste Solutions                                | Collect in a labeled, sealed, and appropriate hazardous waste container. Do not mix with other incompatible waste streams.         |

## **Experimental Workflow for Safe Handling**

The following diagram illustrates the logical flow of operations for safely handling **Disperse Red 153**.





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Caption: Workflow for Safe Handling of Disperse Red 153.



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### References

- 1. sigmaaldrich.com [sigmaaldrich.com]
- 2. datasheets.scbt.com [datasheets.scbt.com]
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